

Application Notes and Protocols for Radiolabeling Nodaga-LM3 with Gallium-68

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Compound of Interest

Compound Name: Nodaga-LM3

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This document provides a comprehensive protocol for the radiolabeling of the somatostatin receptor subtype 2 (SSTR2) antagonist, **Nodaga-LM3**, with the positron-emitting radionuclide Gallium-68 (^{68}Ga). The resulting radiopharmaceutical, [^{68}Ga]Ga-**Nodaga-LM3**, is a promising agent for Positron Emission Tomography (PET) imaging of neuroendocrine tumors (NETs)[1].

Introduction

Nodaga-LM3 is a conjugate of the SSTR2 antagonist LM3 and the chelator 1,4,7-triazacyclononane,1-glutaric acid-4,7-acetic acid (NODAGA)[1]. The NODAGA chelator allows for efficient and stable complexation with Gallium-68 under mild conditions. [^{68}Ga]Ga-**Nodaga-LM3** has demonstrated favorable biodistribution, high tumor uptake, and good tumor retention, leading to high-contrast PET images in preclinical and clinical settings[2][3]. This protocol outlines the necessary materials, equipment, and procedures for the preparation and quality control of [^{68}Ga]Ga-**Nodaga-LM3**.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the radiolabeling procedure.

Parameter	Value	Reference
Precursor		
Nodaga-LM3 Amount	40 µg	
Gallium-68		
Source	$^{68}\text{Ge}/^{68}\text{Ga}$ generator	
Eluent	0.1 M Hydrochloric Acid	
Reaction Conditions		
Buffer	Sodium Acetate	
Final Reaction pH	4	
Reaction Temperature	100°C	
Incubation Time	10 minutes	
Quality Control		
Radiochemical Purity (RCP)	>95%	

Experimental Protocols

Materials and Equipment

- Reagents:
 - **Nodaga-LM3** precursor (GMP-grade)
 - $^{68}\text{Ge}/^{68}\text{Ga}$ generator (e.g., Eckert & Ziegler)
 - 0.1 M Hydrochloric Acid (sterile, metal-free)
 - Sodium Acetate buffer (sterile, metal-free)
 - Sterile water for injection (WFI)
 - Ethanol (absolute, for cleaning)

- Metal-free water and buffers for quality control
- Equipment:
 - Hot cell for radiolabeling
 - Reaction vial (metal-free)
 - Dose calibrator
 - Heating block or water bath
 - Syringes and sterile needles
 - Sterile filters (0.22 µm)
 - High-Performance Liquid Chromatography (HPLC) system with a radioactivity detector
 - Thin-Layer Chromatography (TLC) scanner
 - pH meter or pH strips

Precursor Preparation and Storage

The **Nodaga-LM3** precursor should be of Good Manufacturing Process (GMP) grade. For long-term storage, the lyophilized powder should be kept at -20°C or -80°C in a sealed container, protected from moisture. A stock solution can be prepared by dissolving the precursor in sterile water. This stock solution should be aliquoted and stored at -20°C or -80°C to avoid repeated freeze-thaw cycles.

Radiolabeling Procedure

This procedure should be performed in a hot cell using aseptic techniques.

- Elution of ^{68}Ga : Elute the $^{68}\text{Ge}/^{68}\text{Ga}$ generator with 5 mL of 0.1 M hydrochloric acid according to the manufacturer's instructions.
- Preparation of Reaction Mixture:

- In a sterile reaction vial, dissolve 40 µg of the **Nodaga-LM3** precursor in sodium acetate buffer.
- Add the ^{68}Ga eluate directly to the reaction vial containing the precursor and buffer.
- Adjust the final pH of the reaction mixture to 4.
- Incubation: Heat the reaction mixture to 100°C for 10 minutes to facilitate the incorporation of the radionuclide.
- Cooling and Formulation: After incubation, allow the reaction mixture to cool to room temperature. The final product can be diluted with sterile saline for injection.

Quality Control

A comprehensive quality control system is essential to ensure the safety and efficacy of the radiopharmaceutical.

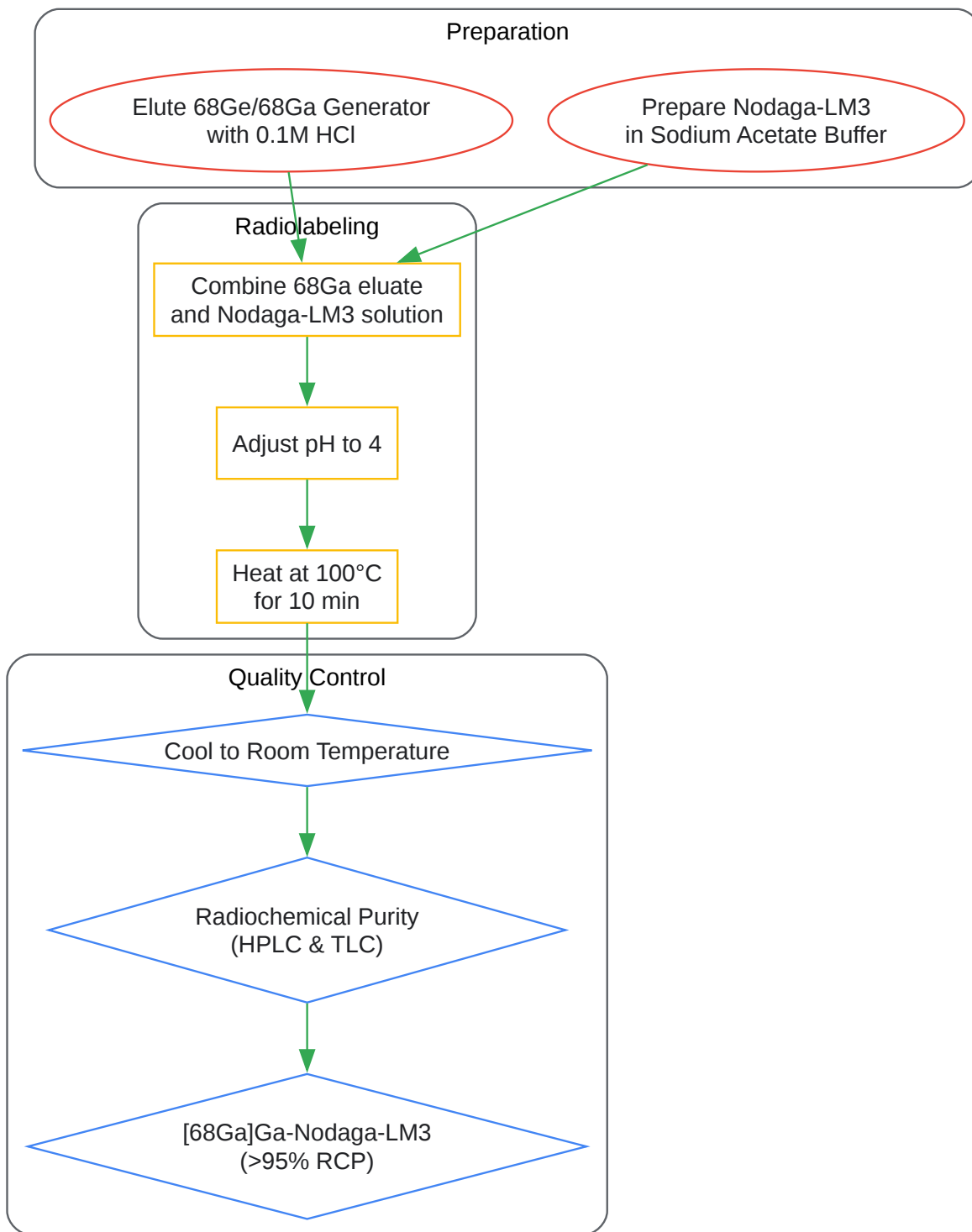
The radiochemical purity should be greater than 95%. This can be determined by both HPLC and TLC.

- High-Performance Liquid Chromatography (HPLC):
 - Column: Reversed-phase C18 column (e.g., ZORBAX Eclipse XDB-C18, 4.6 × 150 mm, 5 µm).
 - Mobile Phase: A gradient of water with 0.1% trifluoroacetic acid (TFA) (Solvent A) and acetonitrile with 0.1% TFA (Solvent B).
 - Flow Rate: 1 mL/min.
 - Detection: UV detector and a radioactivity detector in series.
 - Procedure: Inject a small aliquot of the final product. The retention time of [^{68}Ga]Ga-**Nodaga-LM3** will be different from that of free ^{68}Ga and other radiochemical impurities.
- Thin-Layer Chromatography (TLC):

- Stationary Phase: ITLC-SG strips.
- Mobile Phase: A mixture of 1 M ammonium acetate and methanol (1:1 v/v) can be used to separate the labeled product from colloidal ^{68}Ga .
- Procedure: Apply a small spot of the final product onto the TLC strip and develop the chromatogram. After development, the strip is scanned using a radio-TLC scanner to determine the distribution of radioactivity.
- pH: The pH of the final product should be checked using a pH meter or pH strips and should be suitable for intravenous injection (typically between 4.5 and 7.5).
- Radionuclidic Purity: The presence of the parent radionuclide, ^{68}Ge , should be determined. The ^{68}Ge breakthrough must be below the pharmacopeial limit (e.g., <0.001%).
- Sterility and Endotoxins: The final product must be sterile and pyrogen-free. Sterility testing and a Limulus Amebocyte Lysate (LAL) test for bacterial endotoxins should be performed according to pharmacopeial standards.

Visualizations

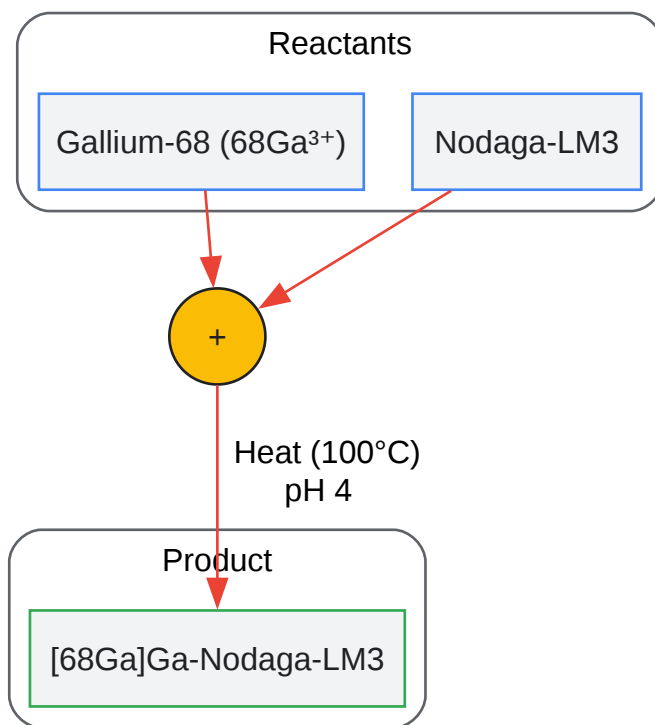
Experimental Workflow



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Caption: Workflow for the radiolabeling of **Nodaga-LM3** with Gallium-68.

Chelation Reaction



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Caption: Chelation of Gallium-68 by the **Nodaga-LM3** conjugate.

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References

- 1. Facebook [cancer.gov]
- 2. A Prospective, Randomized, Double-Blind Study to Evaluate the Safety, Biodistribution, and Dosimetry of ^{68}Ga -NODAGA-LM3 and ^{68}Ga -DOTA-LM3 in Patients with Well-Differentiated Neuroendocrine Tumors - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]

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